

Characterization of Letrozole EP Impurity B: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *4,4',4"-Methanetriyltribenzonitrile*

Cat. No.: *B601160*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization of Letrozole EP Impurity B, a known process-related impurity in the synthesis of the non-steroidal aromatase inhibitor, Letrozole. Understanding the physicochemical properties, synthesis, and analytical characterization of this impurity is crucial for ensuring the quality, safety, and efficacy of the final drug product.

Physicochemical Properties

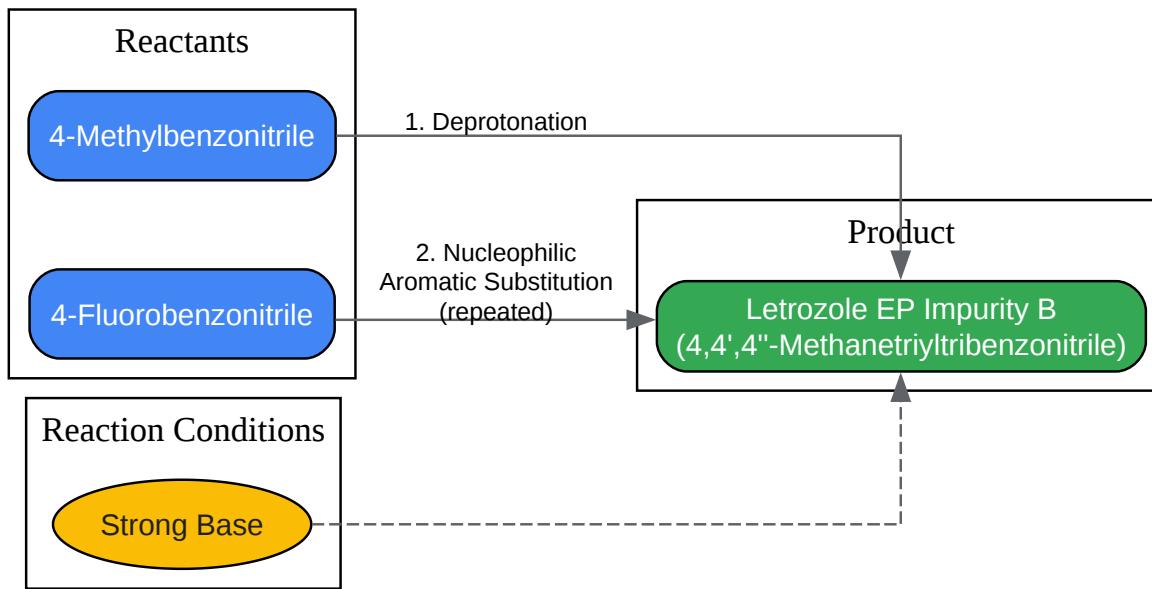
Letrozole EP Impurity B is chemically identified as *4,4',4"-Methanetriyltribenzonitrile*.^{[1][2]} Its fundamental physicochemical properties are summarized in the table below.

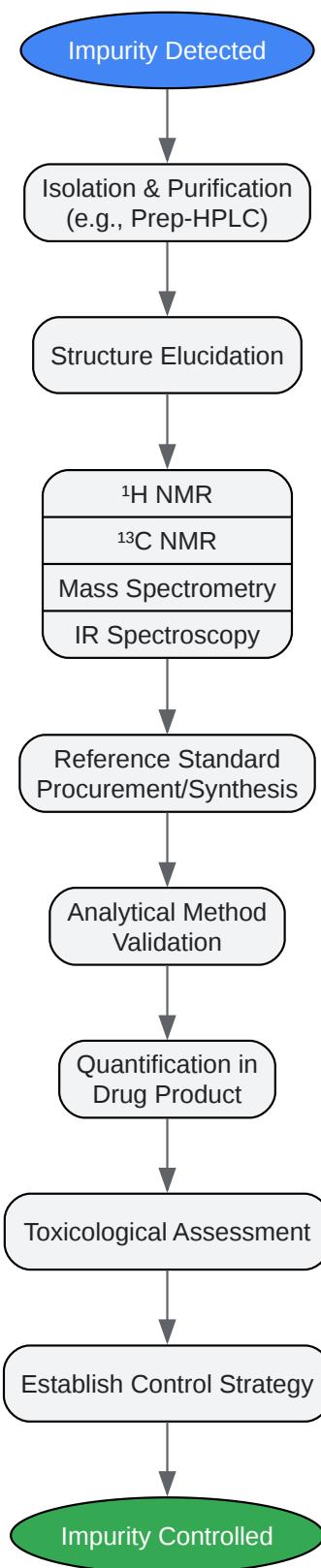
Property	Value	Reference
Chemical Name	4,4',4''-Methanetriyltribenzonitrile	[1] [2]
Synonyms	4-[bis(4-cyanophenyl)methyl]benzonitrile e, Letrozole Impurity B	[3]
CAS Number	113402-31-6	[1] [3]
Molecular Formula	C ₂₂ H ₁₃ N ₃	[1] [3] [4]
Molecular Weight	319.36 g/mol	[3] [4]
Appearance	Solid (Appearance details may vary by supplier)	
SMILES	N#CC1=CC=C(C(C2=CC=C(C=C2)C#N)C3=CC=C(C=C3)C#N)C=C1	[1]

Synthesis and Formation

Letrozole EP Impurity B is not a degradation product but a process-related impurity formed during the synthesis of Letrozole. While the exact step of its formation can vary depending on the synthetic route employed for Letrozole, a plausible pathway involves the reaction of a key intermediate with excess reagents or under specific reaction conditions.

One potential synthetic route to 4,4',4''-Methanetriyltribenzonitrile involves the reaction of 4-methylbenzonitrile with 4-fluorobenzonitrile in the presence of a strong base.[\[5\]](#) This reaction highlights a possible mechanism for its formation as a byproduct if 4-methylbenzonitrile or similar precursors are present in the reaction mixture for Letrozole synthesis.





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- 5. CN102417469A - Novel method for synthesizing letrozole related substance 4, 4' -trinitrile phenylmethane - Google Patents [patents.google.com]
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